

A Comparative Guide to the First-Principles Properties of GeS and GeSe Monolayers

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Compound of Interest

Compound Name: Germanium;sulfide

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Germanium sulfide (GeS) and germanium selenide (GeSe) monolayers are emerging two-dimensional (2D) materials that have garnered significant attention from the research community. Their unique electronic and optical properties make them promising candidates for a variety of applications in nanoelectronics and optoelectronics. This guide provides a detailed comparison of the properties of GeS and GeSe monolayers based on first-principles studies, offering valuable insights for researchers, scientists, and professionals in drug development who may utilize these materials in novel sensing or therapeutic delivery platforms.

Quantitative Comparison of Material Properties

First-principles calculations, rooted in density functional theory (DFT), provide a powerful theoretical framework for predicting the intrinsic properties of materials. The following table summarizes key quantitative data for GeS and GeSe monolayers as reported in the scientific literature.

Property	GeS Monolayer	GeSe Monolayer
Lattice Parameters	$a = 4.26 \text{ \AA}$, $b = 3.96 \text{ \AA}$	$a \approx 4.26 \text{ \AA}$, $b \approx 3.96 \text{ \AA}$
Band Gap (PBE)	2.48 eV (Indirect)[1]	1.23 eV (Indirect)[2]
Band Gap (HSE06)	3.28 eV (Indirect)[1]	1.80 eV (Indirect)[2], 1.61 eV (Direct for α -GeSe)[2][3][4][5]
Electron Mobility	-	$2.93 \times 10^4 \text{ cm}^2/\text{Vs}$ (armchair, β -GeSe)[3][4][5], $4.71 \times 10^3 \text{ cm}^2/\text{Vs}$ (α -GeSe)[4]
Hole Mobility	-	-
Optical Absorption	Anisotropic in the visible spectrum[3][4]	Anisotropic in the visible spectrum[3][4][5]

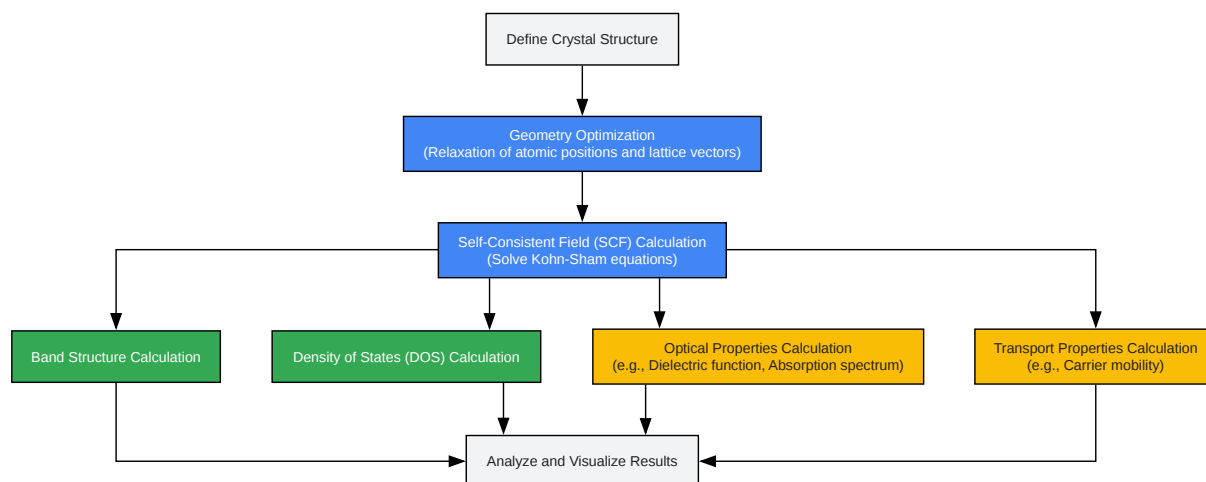
Note: The properties of 2D materials can be highly sensitive to the computational methods and parameters used, such as the choice of exchange-correlation functional (e.g., PBE vs. HSE06), which can significantly impact the predicted band gap values. The α - and β -phases of GeSe refer to different structural configurations.

Experimental and Computational Protocols

The data presented in this guide are derived from first-principles calculations based on Density Functional Theory (DFT). Understanding the underlying computational methodology is crucial for interpreting the results.

Typical Computational Workflow:

A typical first-principles study of 2D materials involves a series of computational steps to determine their structural, electronic, and optical properties. The general workflow is illustrated in the diagram below.



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First-principles computational workflow.

Detailed Methodologies:

- Density Functional Theory (DFT): This is the fundamental quantum mechanical modeling method used to investigate the electronic structure of many-body systems.[6][7]
- Exchange-Correlation Functionals:
 - Perdew-Burke-Ernzerhof (PBE): A widely used generalized gradient approximation (GGA) functional. It is known to often underestimate the band gap of semiconductors.[1][2]
 - Heyd-Scuseria-Ernzerhof (HSE06): A hybrid functional that mixes a portion of exact Hartree-Fock exchange with a GGA functional. It generally provides more accurate band gap predictions for semiconductors compared to PBE.[1][2][4]

- **Software Packages:** Calculations are typically performed using software packages such as the Vienna Ab initio Simulation Package (VASP).
- **Basis Sets:** Plane-wave basis sets are commonly employed to expand the electronic wavefunctions.
- **Pseudopotentials:** The projector augmented-wave (PAW) method is often used to describe the interaction between the core and valence electrons.
- **Convergence Criteria:** Strict convergence criteria for energy and forces are applied to ensure the accuracy of the calculations. For instance, the total energy is typically converged to within 10^{-5} eV and the forces on each atom to less than 0.01 eV/Å.
- **Optical Properties:** The imaginary part of the dielectric function, from which the absorption coefficient is derived, is calculated using methods like the random phase approximation (RPA) or by solving the Bethe-Salpeter equation (BSE) for more accurate results that include excitonic effects.[4]
- **Carrier Mobility:** Carrier mobility is often calculated using the deformation potential theory, which considers scattering by acoustic phonons.

Comparative Analysis of GeS and GeSe Monolayers

Electronic Properties:

Both GeS and GeSe monolayers are semiconductors. First-principles calculations consistently show that GeS possesses a larger band gap than GeSe.[1][8] For instance, using the PBE functional, the indirect band gap of GeS is around 2.48 eV, while for GeSe it is approximately 1.23 eV.[1][2] The more accurate HSE06 functional increases these values to 3.28 eV for GeS and around 1.6-1.8 eV for GeSe.[1][2] Notably, some studies have identified a direct band gap for the α -phase of GeSe monolayer, which is highly desirable for optoelectronic applications such as light-emitting diodes and solar cells.[2][3][4][5]

The charge carrier mobility is a critical parameter for electronic device performance. Studies have shown that β -GeSe monolayers exhibit exceptionally high and anisotropic electron mobility, with a calculated value of 2.93×10^4 cm²/Vs along the armchair direction, which is

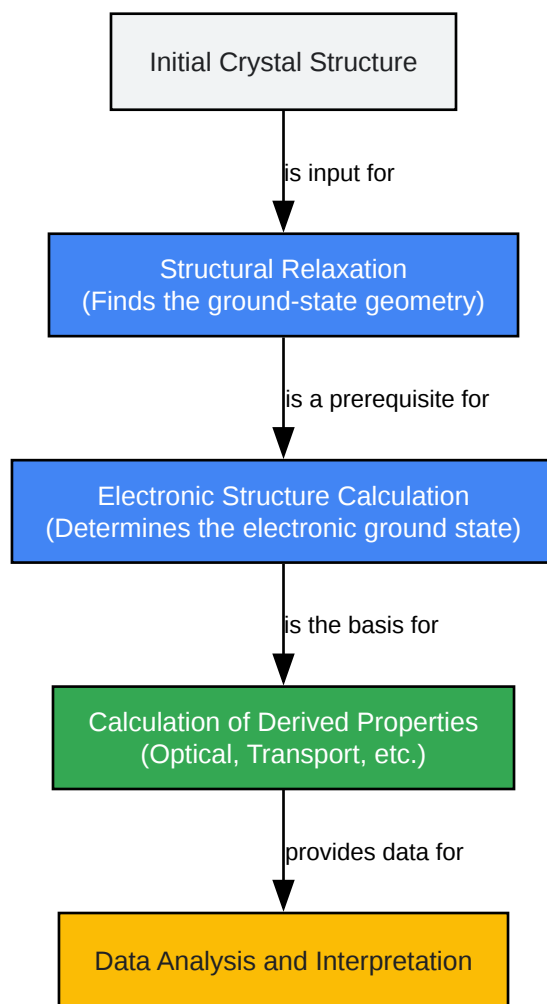
comparable to that of black phosphorene.[3][4][5] The carrier mobility in GeS is generally predicted to be lower.

Optical Properties:

Both GeS and GeSe monolayers exhibit anisotropic optical absorption in the visible spectrum, meaning their interaction with light depends on the polarization of the light relative to the crystal axes.[3][4] This property can be exploited in applications such as polarized photodetectors. The smaller band gap of GeSe suggests that it can absorb a broader range of the solar spectrum compared to GeS, making it a potentially better material for photovoltaic applications.

Logical Relationships in First-Principles Studies

The process of a first-principles study follows a logical progression, where each step builds upon the previous one. This hierarchical relationship is crucial for obtaining accurate and meaningful results.



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Logical flow of a first-principles study.

In conclusion, first-principles studies reveal that both GeS and GeSe monolayers are promising 2D materials with distinct properties. GeS is a wide-band-gap semiconductor, while GeSe has a smaller band gap and, in its α -phase, a direct gap, along with high electron mobility. These differences make them suitable for different applications, with GeSe showing particular promise for high-performance electronics and optoelectronics. The choice between GeS and GeSe will ultimately depend on the specific requirements of the intended application.

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References

- 1. Electronic and magnetic properties of GeS monolayer effected by point defects and doping - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. DSpace [dr.lib.iastate.edu]
- 4. esperia.iesl.forth.gr [esperia.iesl.forth.gr]
- 5. First-principles study on the electronic, optical, and transport properties of monolayer α - and β -GeSe (Journal Article) | OSTI.GOV [osti.gov]
- 6. pubs.aip.org [pubs.aip.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
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